

Advanced Purification Protocols for 2-Morpholinecarboxamide Hydrochloride

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Executive Summary

2-Morpholinecarboxamide hydrochloride (CAS 100557-07-1 / 1185296-76-7 for HCl salts) is a critical scaffold in medicinal chemistry, serving as a hydrophilic building block for prokineticin receptor antagonists and other neurological therapeutics. Its high polarity and potential for hygroscopicity present specific purification challenges. This guide moves beyond generic "wash and dry" instructions, providing a rigorous, evidence-based framework for isolating high-purity (>98%) material suitable for GMP-adjacent applications.

Key Challenges Addressed:

- Removal of unreacted morpholine-2-carboxylic acid (hydrolysis byproduct).
- Elimination of inorganic salts trapped during acidification.
- Management of "oiling out" phenomena during crystallization.

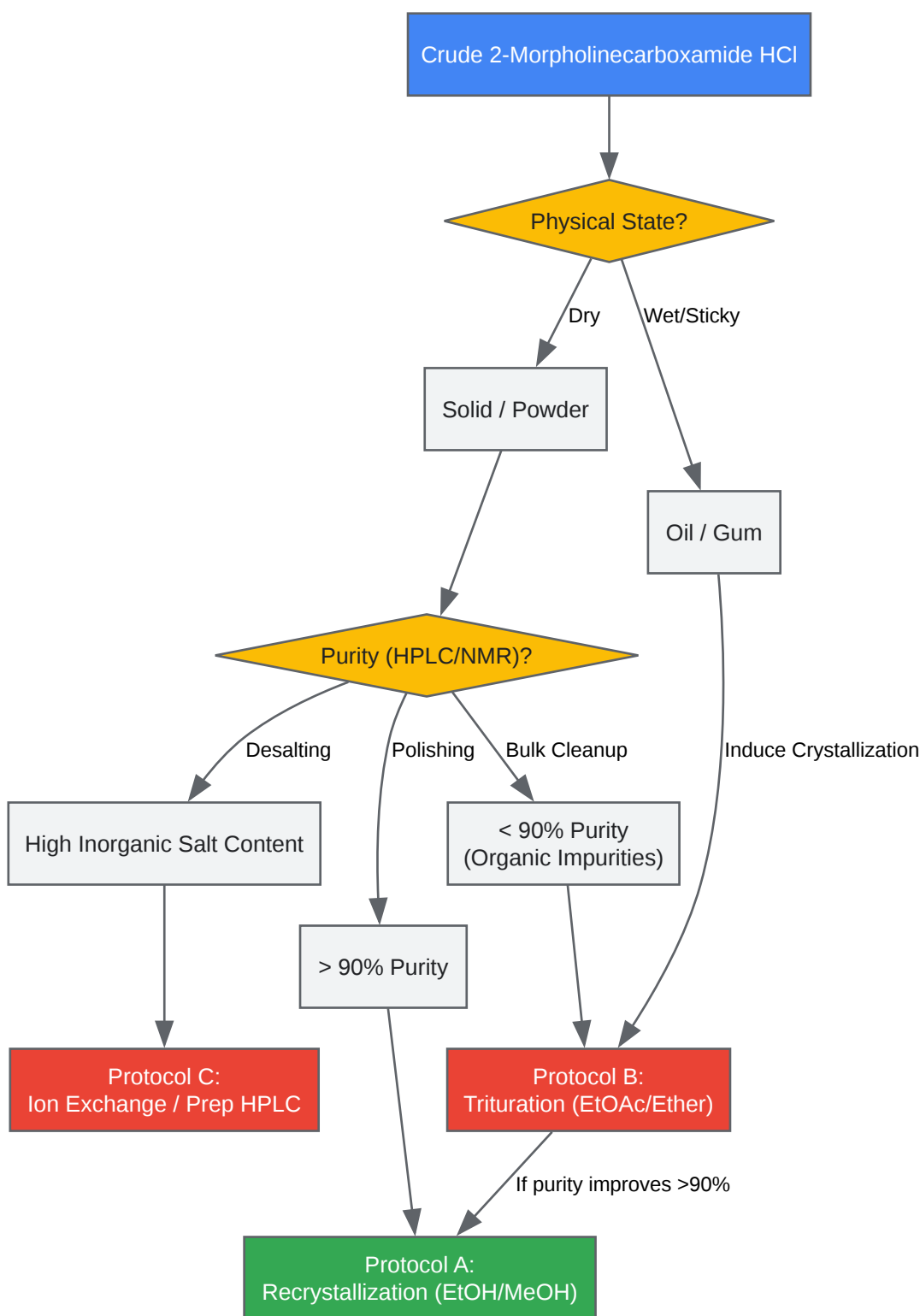
Chemical Profile & Impurity Analysis

Before selecting a purification strategy, the crude material must be assessed. The molecule contains a basic secondary amine (morpholine ring) and a neutral amide. The hydrochloride salt forms at the morpholine nitrogen.

Property	Specification	Implication for Purification
Molecular Formula	C ₅ H ₁₀ N ₂ O ₂ [1] · HCl	Salt formation increases water solubility significantly.
pKa (Conjugate Acid)	~8.4 (Morpholine N)	Strong acid required for salt formation; stable in acidic media.
Solubility	High: Water, Methanol, DMSO Moderate: Ethanol Low: Acetone, Ethyl Acetate, Ether, Hexanes	Recrystallization requires polar protic solvents; antisolvents must be non-polar.
Common Impurities	1. Morpholine-2-carboxylic acid (Hydrolysis) 2. Inorganic salts (NaCl/KCl) 3. Oligomers (Amide coupling side-products)	Aqueous solubility of impurities #1 and #2 overlaps with the product, requiring organic solvent modulation.

Decision Logic: Selecting the Purification Route

Do not apply a "one-size-fits-all" approach. Use the following logic to determine the optimal workflow based on your crude material's state.



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Figure 1: Decision matrix for selecting the appropriate purification methodology.

Protocol A: Recrystallization (The Gold Standard)

Objective: Removal of trace organic impurities and hydrolysis byproducts. Mechanism: Differential solubility in hot vs. cold ethanol. The amide functionality can form strong hydrogen bonds, making the lattice energy high; however, the HCl salt disrupts this, requiring a polar alcohol.

Reagents

- Solvent: Absolute Ethanol (200 proof) or Methanol (HPLC Grade).
- Anti-solvent: Diethyl Ether or MTBE (Methyl tert-butyl ether).
- Equipment: Round-bottom flask, reflux condenser, oil bath, vacuum filtration setup.

Step-by-Step Procedure

- Dissolution:
 - Place crude solid in a round-bottom flask.
 - Add Absolute Ethanol (approx. 10 mL per gram of crude).
 - Heat to reflux (78°C).
 - Note: If the solid does not dissolve completely after 15 minutes of reflux, add Methanol dropwise until a clear solution is obtained. The morpholine salt is more soluble in MeOH.
- Hot Filtration (Optional but Recommended):
 - If insoluble particulates (dust, inorganic salts) remain, filter the hot solution rapidly through a pre-warmed glass frit or Celite pad.
- Crystallization:
 - Allow the solution to cool slowly to room temperature (20-25°C) over 2 hours. Do not shock cool, as this traps impurities.
 - If no crystals form, add the Anti-solvent (Et₂O) dropwise until a faint turbidity persists.

- Transfer to a fridge (4°C) for 12 hours.
- Isolation:
 - Filter the white crystalline solid under vacuum.
 - Wash: Wash the cake immediately with cold Ethanol/Ether (1:1 mixture).
 - Drying: Dry in a vacuum oven at 40°C for 6 hours. Caution: Overheating (>60°C) may induce amide hydrolysis or discoloration.

Protocol B: Trituration (Reslurry)

Objective: "Crashing out" the product from an oily crude or removing non-polar organic impurities (e.g., unreacted esters) from the solid surface. Context: This is often the first step if the synthesis yields a sticky gum.

Step-by-Step Procedure

- Preparation:
 - Place the oily crude or impure solid in a flask.
- Solvent Addition:
 - Add Ethyl Acetate or Acetone (10-15 mL per gram). These solvents typically dissolve organic impurities but not the hydrochloride salt.
- Agitation:
 - Vigorously stir or sonicate the mixture for 30-60 minutes at room temperature.
 - Observation: The oil should harden into a suspendable solid as the organic impurities are extracted into the solvent.
- Filtration:
 - Filter the suspension.[\[2\]](#)

- Discard the filtrate (contains impurities).
- Analyze the solid.[3] If purity is sufficient, stop. If not, proceed to Protocol A.

Protocol C: Preparative HPLC (High Purity/Desalting)

Objective: Isolation of >99% pure material or removal of excess inorganic salts (NaCl) that co-precipitated. Column Selection: Standard C18 columns often fail to retain this polar salt. Use HILIC (Hydrophilic Interaction Liquid Chromatography) or a Polar-Embedded C18.

Chromatographic Conditions

Parameter	Setting	Rationale
Column	Amide-C18 or HILIC Silica	Retains polar amines/amides better than standard C18.
Mobile Phase A	Water + 0.1% Formic Acid	Acidic pH maintains the protonated salt form.
Mobile Phase B	Acetonitrile	Standard organic modifier.
Gradient	0% B to 30% B over 20 min	Compound is very polar; early elution is expected.
Detection	UV @ 210 nm	Amide bond absorption.

Workup:

- Pool fractions.
- Lyophilize (Freeze-dry) rather than rotary evaporate to prevent thermal degradation and ensure a fluffy powder. Note: Lyophilization with HCl present requires a corrosion-resistant system.

Analytical Validation

Trust but verify. Ensure the purified product meets the following criteria.

- ^1H NMR (D_2O or DMSO-d_6):
 - Check for the disappearance of ethyl/methyl ester signals (from starting material) around 3.7–4.2 ppm.
 - Confirm the integration of the morpholine ring protons (approx. 2.8–4.0 ppm).
- Chloride Content (Titration):
 - Perform a silver nitrate (AgNO_3) titration to confirm the stoichiometry of the salt (Mono-HCl vs. free base).
 - Target: 1 eq. of Chloride per mole of amide.
- HPLC Purity:
 - Target >98% area under the curve (AUC).

References

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